

# A Technical Guide to the Physicochemical Properties of 4-ethylhexan-2-one

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-ethylhexan-2-one

Cat. No.: B8648666

[Get Quote](#)

This guide provides an in-depth overview of the boiling point and density of **4-ethylhexan-2-one**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its physical properties, detailed experimental protocols for their determination, and workflow diagrams to illustrate the methodologies.

## Physicochemical Data of 4-ethylhexan-2-one

**4-ethylhexan-2-one** is an aliphatic ketone with importance in various chemical syntheses. A summary of its key physical properties is presented below.

| Property          | Value                            | Source               |
|-------------------|----------------------------------|----------------------|
| Boiling Point     | ~156 °C                          | Not explicitly cited |
| Density           | Data not readily available       | -                    |
| Molecular Formula | C <sub>8</sub> H <sub>16</sub> O | [1]                  |
| Molecular Weight  | 128.21 g/mol                     | [1]                  |

## Experimental Determination of Physicochemical Properties

Accurate determination of boiling point and density is crucial for the characterization and quality control of chemical compounds. The following sections detail the standard experimental

procedures for these measurements.

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.<sup>[2][3]</sup> Common methods for its determination include the Thiele tube method and distillation.<sup>[4]</sup>

#### 2.1.1. Thiele Tube Method

This method is suitable for small sample volumes.<sup>[4]</sup>

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source (e.g., Bunsen burner), and mineral oil.<sup>[2][4]</sup>
- Procedure:
  - A small amount of the liquid sample is placed in a small test tube.
  - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
  - The test tube is attached to a thermometer using a rubber band.<sup>[4]</sup>
  - The assembly is placed in a Thiele tube filled with mineral oil, ensuring the sample is immersed.
  - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
  - As the temperature rises, air trapped in the capillary tube will be expelled, and a stream of bubbles will emerge from the open end of the capillary tube.<sup>[3]</sup>
  - Heating is continued until a steady stream of bubbles is observed.
  - The heat source is then removed, and the apparatus is allowed to cool.
  - The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[4]</sup>

### 2.1.2. Distillation Method

For larger sample quantities, a simple distillation provides an accurate measurement of the boiling point.<sup>[4]</sup>

- Apparatus: Distillation flask, condenser, receiving flask, thermometer, heating mantle or sand bath, and boiling chips.<sup>[4]</sup>
- Procedure:
  - The liquid sample is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
  - The distillation apparatus is assembled. The thermometer bulb should be positioned so that the top of the bulb is level with the bottom of the side arm of the distillation flask.
  - The liquid is heated to a boil.
  - As the vapor condenses and distillation begins, the temperature reading on the thermometer will stabilize.
  - This stable temperature, observed during the collection of the distillate, is the boiling point of the liquid.<sup>[2]</sup>

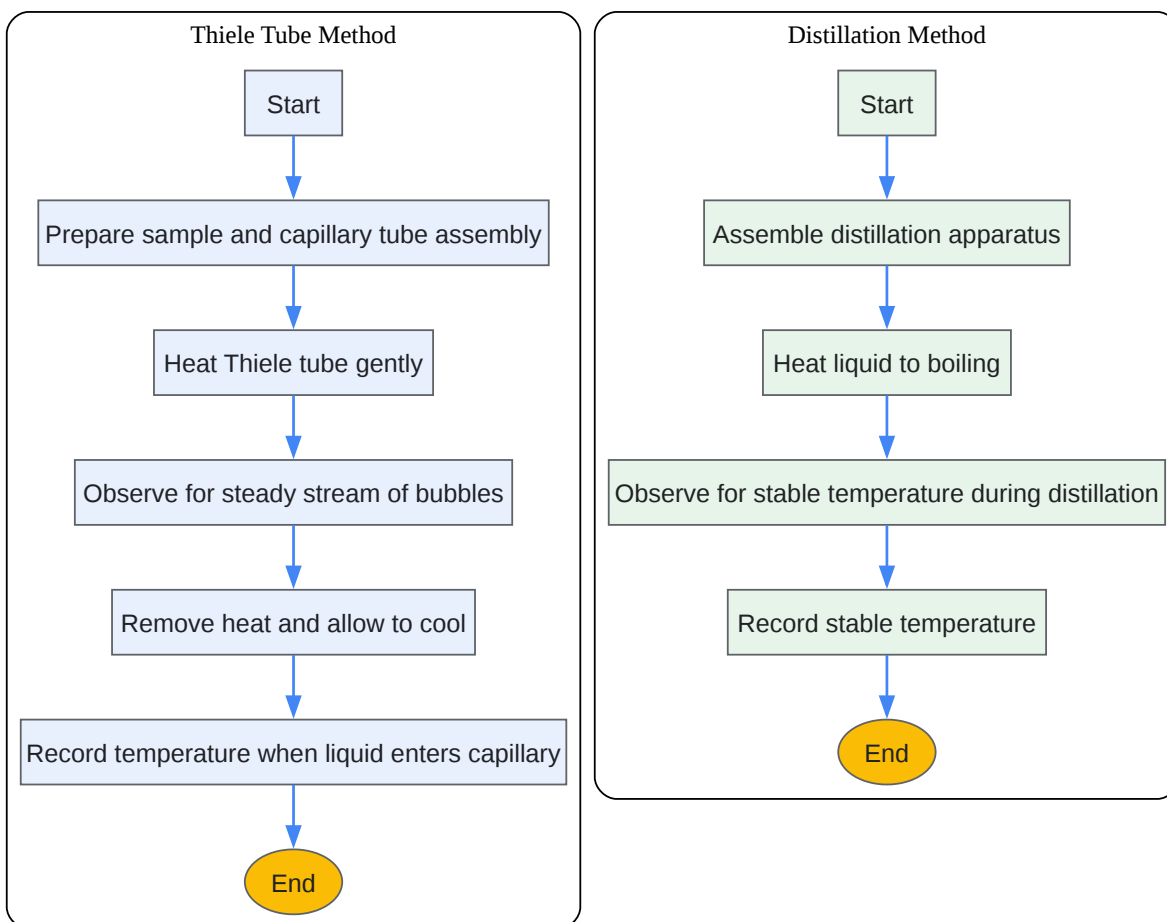
Density is an intrinsic physical property defined as the mass of a substance per unit volume.<sup>[5]</sup> It is temperature-dependent, so the temperature at which the measurement is made should always be recorded.<sup>[5]</sup>

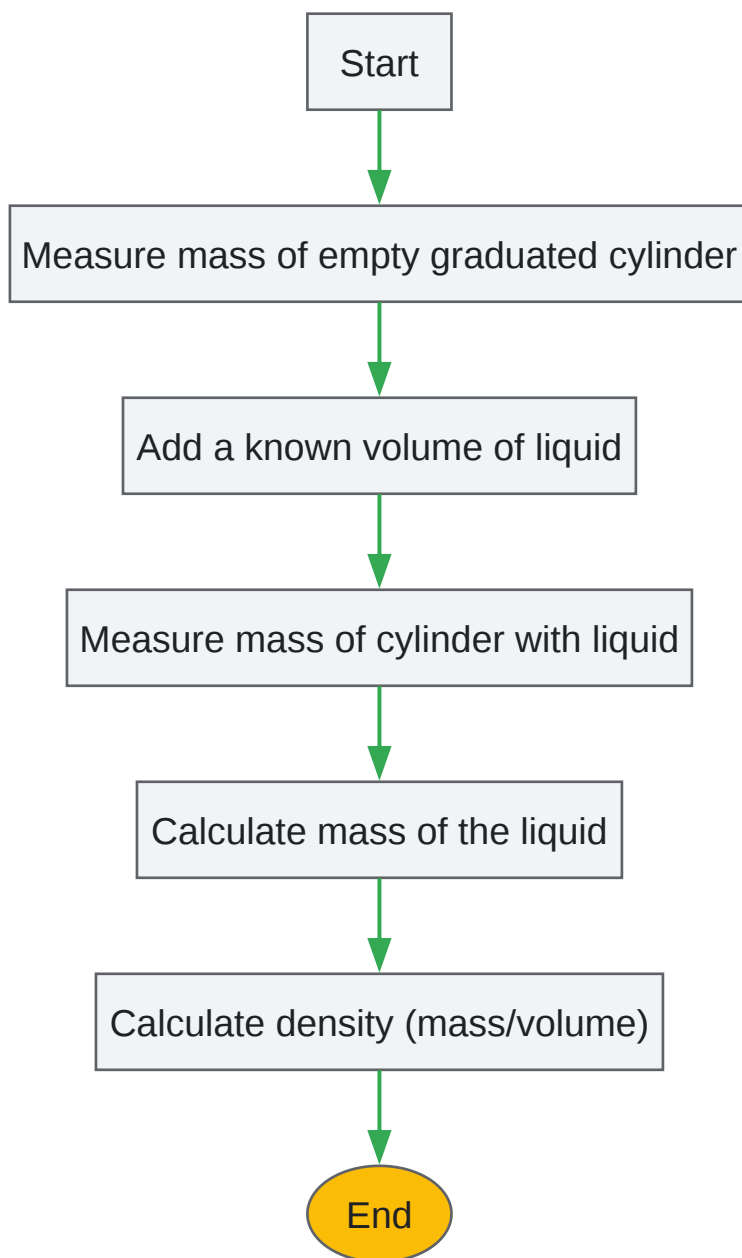
- Apparatus: Graduated cylinder or pycnometer, and an electronic balance.<sup>[5][6]</sup>
- Procedure:
  - The mass of a clean, dry graduated cylinder (or pycnometer) is measured using an electronic balance.<sup>[6]</sup>
  - A known volume of the liquid is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.<sup>[6]</sup>

- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.[6]
- The density is calculated by dividing the mass of the liquid by its volume.[5]
- For improved accuracy, the measurement should be repeated multiple times, and the average value should be reported.[6] The use of a pycnometer will yield more precise results.

## Workflow and Process Visualization

The logical flow of the experimental procedures for determining the boiling point and density are illustrated in the diagrams below.





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-Ethyl-2-hexanone | C<sub>8</sub>H<sub>16</sub>O | CID 12659614 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 3. vijaynazare.weebly.com [vijaynazare.weebly.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. uoanbar.edu.iq [uoanbar.edu.iq]
- 6. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [A Technical Guide to the Physicochemical Properties of 4-ethylhexan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8648666#4-ethylhexan-2-one-boiling-point-and-density]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)